

Application Notes and Protocols for Clethodim Use on Poaceae Species

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Compound of Interest

Compound Name: *Clethodim*

Cat. No.: *B606718*

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These application notes provide a comprehensive overview of **Clethodim**, a selective, post-emergence herbicide for the control of annual and perennial grasses (Poaceae family) in a variety of broadleaf crops. This document outlines the mechanism of action, application rate recommendations for specific grass species, and detailed protocols for efficacy testing.

Mechanism of Action

Clethodim is a member of the cyclohexanedione family of herbicides and functions by inhibiting the enzyme acetyl-CoA carboxylase (ACCase).^{[1][2][3][4][5]} ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components for the formation of cell membranes and plant growth. By blocking this enzyme, **Clethodim** disrupts fatty acid production, leading to a cessation of growth and eventual death of the susceptible grass species. Broadleaf plants are not affected because they possess a form of ACCase that is not susceptible to **Clethodim**.

Treated grass weeds exhibit a reduction in vigor and growth, with symptoms typically appearing within 7 to 14 days of application. These symptoms include chlorosis and necrosis of younger plant tissues, followed by a collapse of the remaining foliage.

Data Presentation: Clethodim Application Rates

The following tables summarize recommended application rates of **Clethodim** for the control of various Poaceae species. Rates are provided for **Clethodim** 2EC formulations (2 lbs active ingredient per gallon). It is crucial to consult the specific product label for detailed instructions, as formulations and recommendations may vary.

Table 1: Application Rates for Annual Grasses

Target Poaceae Species	Scientific Name	Weed Height (inches)	Rate (fl. oz./acre)
Barnyardgrass	Echinochloa crus-galli	2 - 8	6 - 8
Broadleaf Signalgrass	Brachiaria platyphylla	2 - 6	6 - 8
Crabgrass, Large	Digitaria sanguinalis	2 - 6	6 - 8
Crabgrass, Smooth	Digitaria ischaemum	2 - 6	6 - 8
Foxtail, Giant	Setaria faberi	2 - 12	6 - 8
Foxtail, Green	Setaria viridis	2 - 8	6 - 8
Foxtail, Yellow	Setaria pumila	2 - 8	6 - 8
Goosegrass	Eleusine indica	2 - 6	6 - 8
Johnsongrass, Seedling	Sorghum halepense	4 - 18	6 - 8
Panicum, Fall	Panicum dichotomiflorum	2 - 8	6 - 8
Panicum, Texas	Panicum texanum	2 - 6	6 - 8
Ryegrass, Annual	Lolium multiflorum	2 - 6	6 - 8
Volunteer Corn	Zea mays	4 - 12	4 - 6
Volunteer Corn	Zea mays	12 - 24	6 - 8
Volunteer Cereals (Barley, Oats, Wheat)	Hordeum vulgare, Avena sativa, Triticum aestivum	2 - 6	6 - 8
Wild Oats	Avena fatua	2 - 6	6 - 8

Note: For heavier infestations or when grasses are at the maximum recommended height, use the higher rate.

Table 2: Application Rates for Perennial Grasses

Target Poaceae Species	Scientific Name	Weed Height (inches)	Rate (fl. oz./acre) per application
Bermudagrass	Cynodon dactylon	3 - 6 (runners)	8 - 16
Fescue, Tall	Festuca arundinacea	4 - 8	8 - 16
Johnsongrass, Rhizome	Sorghum halepense	8 - 18	8 - 16
Quackgrass	Elymus repens	4 - 8	8 - 16
Wirestem Muhly	Muhlenbergia frondosa	4 - 8	8 - 16

Note: Perennial grasses often require two applications for effective control. The second application should be made to actively growing new shoots, typically 2 to 3 weeks after the initial application.

Experimental Protocols

Greenhouse Herbicide Efficacy Trial

This protocol outlines a whole-plant bioassay to determine the efficacy of **Clethodim** on specific Poaceae species.

1. Seed Acquisition and Germination:

- Collect mature seeds from a susceptible population of the target grass species. A susceptible population is one with no prior exposure to ACCase-inhibiting herbicides.
- Store seeds in dry, cool conditions until use.
- Germinate seeds in petri dishes on moist filter paper or directly in seedling trays with a sterile potting mix. Germination methods may need to be optimized based on the species' dormancy requirements.

2. Plant Propagation and Growth:

- Once seedlings reach a suitable size (e.g., 2-3 leaf stage), transplant them into individual pots (e.g., 10 cm diameter) containing a standard greenhouse potting medium.

- Grow plants in a controlled greenhouse environment with appropriate temperature, light, and humidity for the specific species.
- Water and fertilize as needed to ensure active growth.

3. Herbicide Application:

- Treat plants when they reach the desired growth stage as specified in the application rate tables (e.g., 4-6 inches in height).
- Prepare a stock solution of **Clethodim** and dilute to the desired concentrations for the dose-response study. It is recommended to test a range of rates, including the proposed label rate, as well as half and double the intended rate.
- Apply the herbicide solution using a calibrated cabinet sprayer to ensure uniform coverage. The spray volume should be consistent across all treatments (e.g., 10-20 gallons per acre equivalent).
- Include an untreated control group for comparison.

4. Adjuvant Use:

- Always include a crop oil concentrate (COC) at a rate of 1% v/v in the final spray volume.
- For difficult-to-control species, the addition of ammonium sulfate (AMS) at 2.5 to 4.0 lbs/acre may enhance efficacy.

5. Post-Application Care and Evaluation:

- Return plants to the greenhouse and maintain optimal growing conditions.
- Evaluate herbicide efficacy at 7, 14, and 21 days after treatment.
- Assessments should include visual injury ratings (e.g., chlorosis, necrosis, stunting) on a scale of 0% (no effect) to 100% (plant death).
- For quantitative analysis, harvest the above-ground biomass of each plant, dry in an oven at 60°C until a constant weight is achieved, and record the dry weight.

6. Data Analysis:

- Express plant survival as a percentage of the treated plants.
- Calculate the reduction in biomass as a percentage of the untreated control.
- Use dose-response curves to determine the herbicide rate required for 50% (GR₅₀) and 90% (GR₉₀) growth reduction.

Field Herbicide Efficacy Trial

This protocol provides a framework for conducting field trials to evaluate **Clethodim**'s performance under real-world conditions.

1. Site Selection and Preparation:

- Select a field with a uniform and moderate to heavy infestation of the target Poaceae species.
- The trial site should be representative of the typical growing conditions for the region.
- Prepare the site according to standard agricultural practices for the intended crop, ensuring uniform soil type and fertility across the trial area.

2. Experimental Design:

- Use a randomized complete block design with a minimum of four replications.
- Plot sizes should be large enough to minimize edge effects and allow for accurate application and assessment (e.g., 10 ft x 30 ft).

3. Treatments:

- Include a range of **Clethodim** application rates, a standard herbicide treatment for comparison (reference product), and an untreated control.
- All herbicide treatments, including **Clethodim**, should be applied with the recommended adjuvants (COC and/or AMS).

4. Application:

- Apply herbicides using a calibrated research sprayer equipped with appropriate nozzles to ensure uniform coverage.
- Record environmental conditions at the time of application, including temperature, relative humidity, wind speed, and soil moisture. Applications should be made when grasses are actively growing and not under stress from drought or temperature extremes.

5. Data Collection:

- Assess weed control at regular intervals (e.g., 14, 28, and 56 days after treatment).
- Visual ratings of percent weed control should be conducted for each target species.

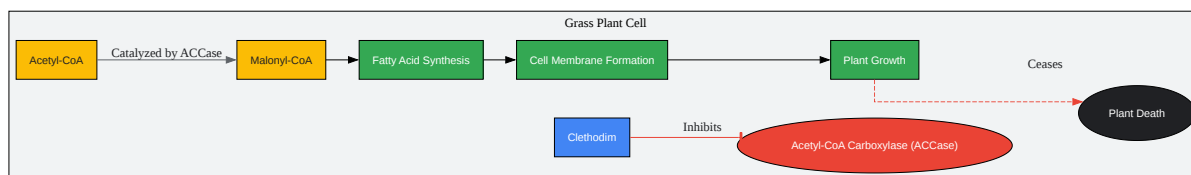
- In some cases, weed density (plants per unit area) and biomass samples can be collected from quadrats within each plot.
- Crop tolerance should also be evaluated by visually assessing any signs of phytotoxicity (e.g., stunting, discoloration).

6. Data Analysis:

- Analyze weed control and crop tolerance data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Mandatory Visualizations

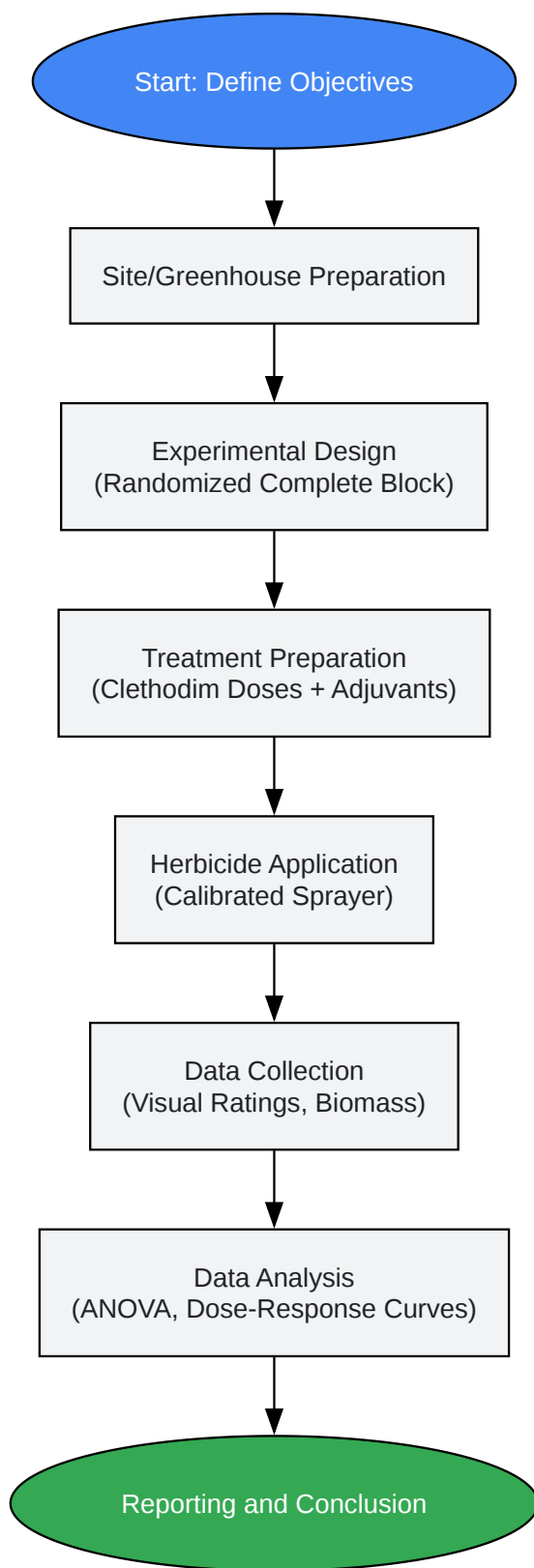
Signaling Pathway



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Caption: **Clethodim's** mechanism of action: Inhibition of ACCase.

Experimental Workflow



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Caption: Workflow for conducting a herbicide efficacy trial.

Important Considerations for Optimal Efficacy

- **Application Timing:** Apply **Clethodim** to actively growing grasses. Efficacy is reduced when grasses are under stress from drought, extreme temperatures, or excessive moisture.
- **Adjuvants:** A crop oil concentrate (COC) is essential for optimal performance. The addition of ammonium sulfate (AMS) can improve control of difficult-to-manage species.
- **Rainfastness:** **Clethodim** is typically rainfast within one hour of application.
- **Tank Mixing:** **Clethodim** can be tank-mixed with certain broadleaf herbicides, but this may sometimes result in reduced grass control. Always follow the most restrictive label instructions when tank mixing. Antagonism has been observed in some tank mixes, so a jar test is recommended to ensure compatibility.
- **Herbicide Resistance:** Repeated use of **Clethodim** or other ACCase-inhibiting herbicides can lead to the selection of resistant biotypes in some grass species. To mitigate resistance, it is important to rotate herbicides with different modes of action and utilize integrated weed management strategies. Populations of *Lolium rigidum* and *Eleusine indica* have been identified with resistance to **Clethodim**.

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References

1. pomais.com [pomais.com]
2. Clethodim (Ref: RE 45601) [sitem.herts.ac.uk]
3. Clethodim 24% EC Herbicide | Selective Grass Killer for Broadleaf Crop Protection [smagrichem.com]
4. chemicalwarehouse.com [chemicalwarehouse.com]
5. Clethodim Manufacturer – JIN DUN CHEMICAL [jindunchemical.com]

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